

An In-depth Technical Guide to the Physicochemical Properties of Lauret-1 Phosphate

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Compound of Interest

Compound Name: Laureth-1 phosphate

Cat. No.: B12777529

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Laureth-1 phosphate is an anionic surfactant belonging to the family of alkyl ether phosphates. Its amphiphilic nature, comprising a hydrophobic lauryl (C12) tail and a hydrophilic phosphate head group linked by a single ethoxy unit, imparts valuable surface-active properties. These characteristics make it a versatile ingredient in various applications, including cosmetics, personal care products, and potentially in drug delivery systems as an emulsifier, stabilizer, and solubilizing agent. This technical guide provides a comprehensive overview of the available physicochemical data for **Laureth-1 phosphate**, details relevant experimental protocols for its characterization, and presents logical workflows for its analysis. While specific experimental values for some properties of **Laureth-1 phosphate** are not readily available in the public domain, this guide leverages data from structurally related compounds to provide valuable insights for researchers and formulation scientists.

Chemical Identity and Structure

Laureth-1 phosphate is the ester of phosphoric acid and laureth-1, which is the polyethylene glycol ether of lauryl alcohol with an average of one ethylene oxide unit.

Chemical Structure:

Table 1: Chemical Identifiers for **Laureth-1 Phosphate**

Identifier	Value
Chemical Name	2-(dodecyloxy)ethyl dihydrogen phosphate
INCI Name	Laureth-1 Phosphate
CAS Number	45245-91-8
Molecular Formula	C14H31O5P[1]
Molecular Weight	310.37 g/mol [1]
SMILES	CCCCCCCCCCCCOCCOP(=O)(O)O[1]
InChIKey	JUFHABKBWMZXKL-UHFFFAOYSA-N[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Laureth-1 phosphate** is crucial for its effective application in research and product development. The following sections summarize the available data, with comparative values from related compounds provided for context where direct data for **Laureth-1 phosphate** is unavailable.

Solubility

The solubility of a surfactant is a critical parameter influencing its formulation and performance.

Table 2: Solubility Data

Property	Laureth-1 Phosphate	Lauryl Phosphate (related compound)	Laureth-4 Phosphate (related compound)
Water Solubility	1.815 mg/L @ 25 °C (estimated)[2]	Poorly soluble	Water dispersible[3]
Solubility in Alcohols	Good solubility in low aliphatic alcohols (e.g., methanol, ethanol) (inferred from Laureth-1)[4]	-	Soluble in methanol, acetone, and benzene[3]

Acidity (pKa)

The pKa values of the phosphate headgroup determine the ionization state of the molecule at a given pH, which in turn affects its surface activity and interaction with other components. As a monoalkyl phosphate ester, **Laureth-1 phosphate** has two acidic protons.

Table 3: pKa Data (Comparative)

Property	Value
pKa1 of monoalkyl phosphate esters	Generally in the range of 1-2
pKa2 of monoalkyl phosphate esters	Typically around 6-7

Note: Specific experimental pKa values for **Laureth-1 phosphate** are not readily available. The provided ranges are based on the known behavior of similar monoalkyl phosphate compounds.

Surface Activity

The surface-active properties of **Laureth-1 phosphate**, such as its critical micelle concentration (CMC) and its ability to reduce surface tension, are fundamental to its function as a surfactant.

Table 4: Surface Activity Data (Comparative)

Property	Laureth-1 Phosphate	Lauryl Phosphate Monoester (Potassium Salt) (related compound)	Sodium Lauryl Ether Sulfate (SLES) (related surfactant)
Critical Micelle Concentration (CMC)	Data not available	0.569 mmol/L	~0.80 mM[5]
Surface Tension at CMC (γ_{CMC})	Data not available	25.08 mN/m	~34 mN/m[5]

Thermal Stability

The thermal stability of **Laureth-1 phosphate** is an important consideration for its processing and storage. The decomposition of phosphate esters is influenced by the nature of the alkyl group.

General Trends for Alkyl Phosphate Esters:

- **Decomposition Pathway:** Primarily through β -elimination reactions, forming an alkene and phosphoric acid.[6]
- **Thermal Stability:** Generally, aryl phosphate esters are more thermally stable than alkyl phosphate esters. Within alkyl phosphates, primary alkyl groups (like in **Laureth-1 phosphate**) are more stable than secondary and tertiary alkyl groups.[7]
- **Decomposition Temperature:** The onset of thermal decomposition for trialkyl phosphates typically occurs in the range of 270-290°C in an inert atmosphere.[6][8]

Experimental Protocols

This section details the methodologies for key experiments used to characterize the physicochemical properties of **Laureth-1 phosphate**.

Synthesis of Laureth-1 Phosphate

The synthesis of monoalkyl phosphates can be achieved through the phosphorylation of the corresponding alcohol. A general procedure involves the reaction of Laureth-1 with a

phosphating agent.

Materials:

- Laureth-1 (2-(dodecyloxy)ethanol)
- Phosphorus pentoxide (P2O5) or Polyphosphoric acid (PPA)
- Inert solvent (e.g., toluene, dichloromethane)
- Heel of a previous product batch (optional, for P2O5 method)[9]
- Water
- Hydrogen peroxide (optional, for color improvement)[9]

Procedure (using P2O5):[9]

- In a reaction vessel equipped with a stirrer and a temperature controller, a heel of a previously synthesized **Laureth-1 phosphate** mixture is charged.
- Phosphorus pentoxide is suspended in the heel with vigorous stirring.
- Laureth-1 is then added to the suspension. The reaction is typically carried out at an elevated temperature (e.g., 80-85°C) for a set period (e.g., 2 hours).
- After the initial reaction, water is added to hydrolyze any remaining phosphating agent and to form the final acid phosphate. A small amount of hydrogen peroxide may be added to decolorize the product.
- The mixture is stirred for an additional period to ensure complete reaction.
- The final product is a mixture of mono- and di-alkyl phosphates, which can be purified if necessary.

Purification: Purification can be achieved by techniques such as liquid-liquid extraction to remove unreacted starting materials and inorganic phosphates.

Determination of Critical Micelle Concentration (CMC)

The CMC can be determined by measuring a physical property of the surfactant solution as a function of its concentration. A sharp change in the measured property indicates the onset of micelle formation.

Method 1: Surface Tension Measurement

- Principle: The surface tension of a surfactant solution decreases with increasing concentration until the CMC is reached, after which it remains relatively constant.
- Apparatus: Tensiometer (e.g., using the du Noüy ring or Wilhelmy plate method).
- Procedure:
 - Prepare a series of aqueous solutions of **Laureth-1 phosphate** with varying concentrations.
 - Measure the surface tension of each solution at a constant temperature.
 - Plot the surface tension as a function of the logarithm of the surfactant concentration.
 - The CMC is the concentration at the point of inflection in the curve.

Method 2: Conductivity Measurement

- Principle: For ionic surfactants, the equivalent conductivity of the solution changes with concentration. The slope of the conductivity versus concentration plot changes at the CMC due to the lower mobility of the micelles compared to the free monomers.
- Apparatus: Conductivity meter.
- Procedure:
 - Prepare a series of aqueous solutions of **Laureth-1 phosphate**.
 - Measure the conductivity of each solution at a constant temperature.
 - Plot the specific conductivity versus the surfactant concentration.

- The plot will show two linear regions with different slopes. The intersection of these two lines corresponds to the CMC.

Analysis of Thermal Stability

Thermogravimetric analysis (TGA) is a standard technique to evaluate the thermal stability of materials.

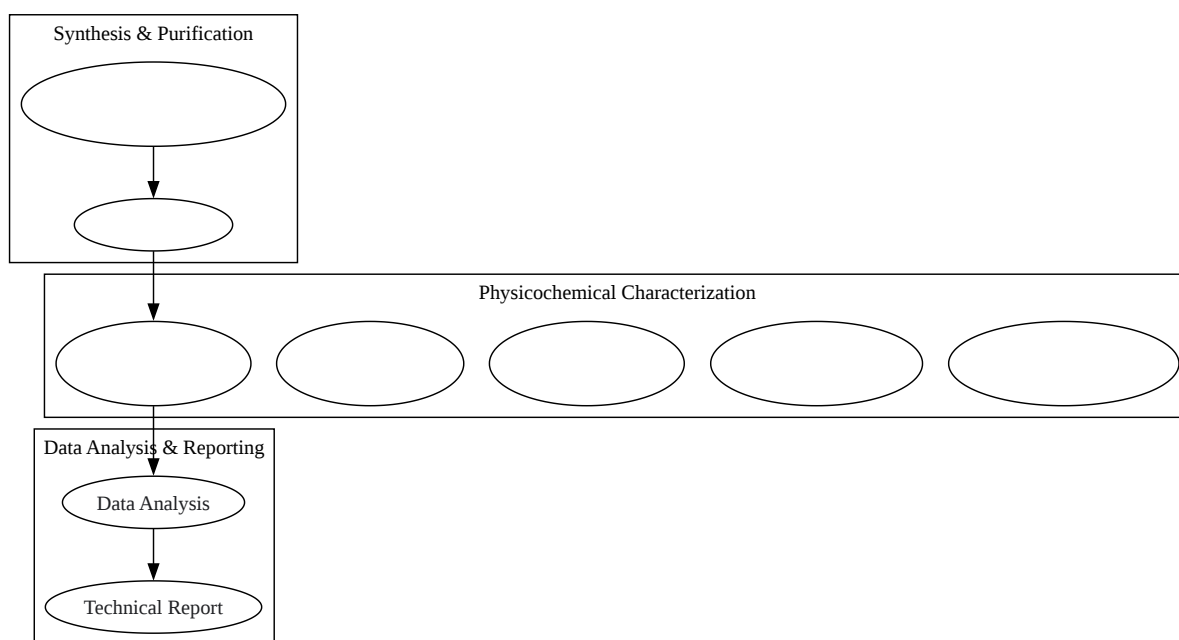
Apparatus: Thermogravimetric Analyzer (TGA).

Procedure:

- A small, accurately weighed sample of **Laureth-1 phosphate** is placed in a TGA crucible.
- The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen for inert conditions or air for oxidative conditions).
- The weight of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve (weight % vs. temperature) provides information on the onset of decomposition, the temperature of maximum decomposition rate, and the amount of residue.

Visualizations

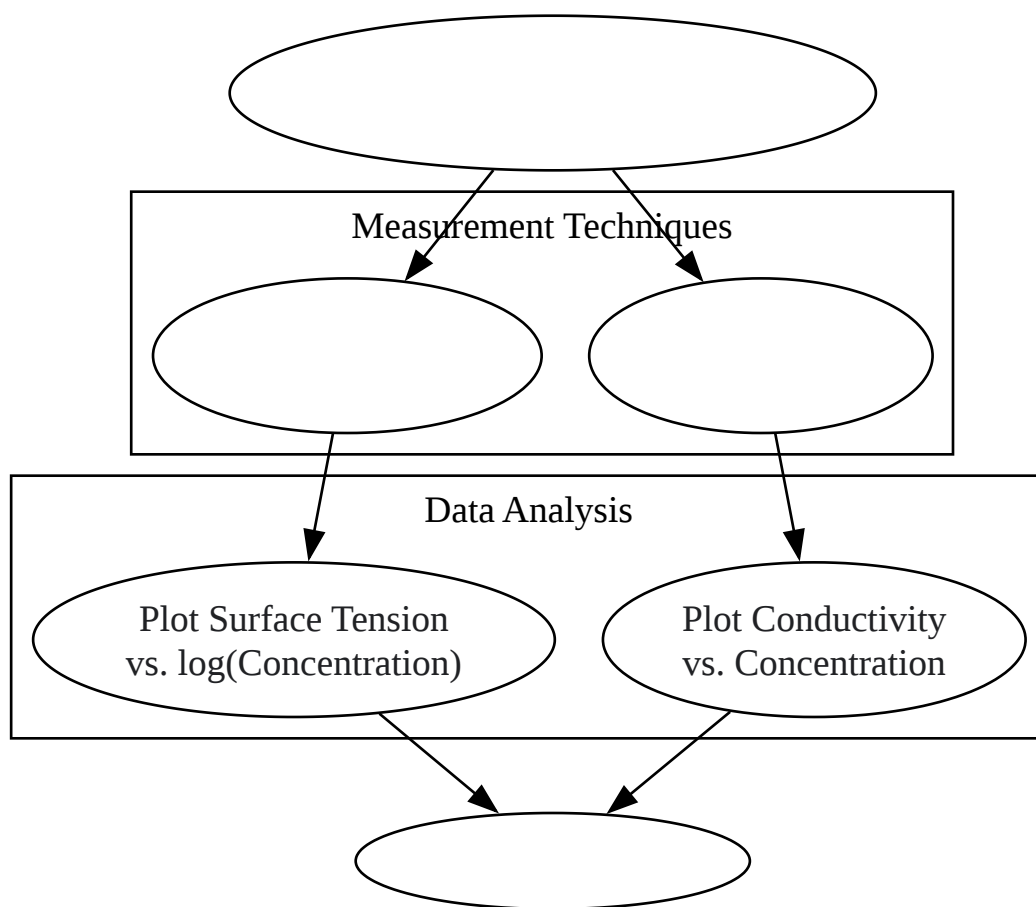
Experimental Workflow for Physicochemical Characterization



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Caption: Workflow for the synthesis and physicochemical characterization of **Laureth-1 phosphate**.

Logical Relationship for CMC Determination



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Caption: Logical workflow for the determination of the Critical Micelle Concentration (CMC).

Applications in Research and Drug Development

Laureth-1 phosphate's surfactant properties make it a candidate for various applications in the pharmaceutical and research fields:

- **Emulsifier:** Its ability to stabilize oil-in-water emulsions is valuable for formulating creams, lotions, and other topical drug delivery systems.
- **Solubilizing Agent:** It can enhance the solubility of poorly water-soluble active pharmaceutical ingredients (APIs), potentially improving their bioavailability.
- **Wetting Agent:** In solid dosage forms, it can act as a wetting agent to facilitate the dissolution of the drug.

- Membrane Interaction Studies: As an amphiphilic molecule, it can be used in model systems to study surfactant-cell membrane interactions, which is relevant for understanding drug absorption and toxicity mechanisms.[10]

Conclusion

Laureth-1 phosphate is a versatile anionic surfactant with potential applications in various scientific and industrial fields, including drug development. While a complete set of experimentally determined physicochemical properties for this specific compound is not yet available in the public literature, this guide provides a solid foundation based on its chemical structure and data from related compounds. The detailed experimental protocols and logical workflows presented herein offer a practical framework for researchers to characterize **Laureth-1 phosphate** and similar materials, enabling its informed application in formulation and research. Further experimental investigation is warranted to fully elucidate the specific physicochemical profile of **Laureth-1 phosphate** and unlock its full potential.

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References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. laureth-1 phosphate, 45245-91-8 [thegoodscentscopy.com]
- 3. Laureth-4 Phosphate - PCC Group Product Portal [products.pcc.eu]
- 4. Laureth-1 - PCC Group Product Portal [products.pcc.eu]
- 5. researchgate.net [researchgate.net]
- 6. benchchem.com [benchchem.com]
- 7. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 8. Thermal oxidative degradation studies of phosphate esters - PubMed [pubmed.ncbi.nlm.nih.gov]

- 9. US4126650A - Synthesis of mono-alkyl acid phosphates with high mono-content - Google Patents [patents.google.com]
- 10. Interaction of detergent sclerosants with cell membranes - PubMed [pubmed.ncbi.nlm.nih.gov]
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